

4-(Benzoylamino)benzoic acid CAS number 582-80-9

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Compound of Interest

Compound Name: 4-(Benzoylamino)benzoic acid

Cat. No.: B042514

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An In-depth Technical Guide on **4-(Benzoylamino)benzoic acid** (CAS Number: 582-80-9)

This technical guide provides a comprehensive overview of **4-(Benzoylamino)benzoic acid**, also known as 4-benzamidobenzoic acid, a molecule of significant interest in medicinal chemistry. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, biological activity, and relevant experimental protocols.

Physicochemical Properties

4-(Benzoylamino)benzoic acid is a white to off-white crystalline solid. While extensive experimental data for the parent compound is not readily available in all databases, the following table summarizes its key physicochemical properties based on computational models and data from closely related compounds.

Property	Value	Reference
CAS Number	582-80-9	
Molecular Formula	C ₁₄ H ₁₁ NO ₃	
Molecular Weight	241.24 g/mol	
IUPAC Name	4-benzamidobenzoic acid	
Melting Point	While not definitively reported for this specific compound, a related derivative, 4-(4-chlorobenzamido)benzoic acid, has a melting point of 150-151 °C. [1]	
Boiling Point	349.8 °C (Predicted)	
Solubility	Data for 4-(Benzoylamino)benzoic acid is not widely available. However, as a benzoic acid derivative, it is expected to have low solubility in water and higher solubility in organic solvents like ethanol, methanol, and DMSO. The solubility of the parent compound, benzoic acid, increases with temperature in water and is high in ethanol.	
SMILES	O=C(O)c1ccc(NC(=O)c2cccc2)cc1	
InChI	InChI=1S/C14H11NO3/c16-13(10-4-2-1-3-5-10)15-12-8-6-11(7-9-12)14(17)18/h1-9H, (H,15,16)(H,17,18)	

Synthesis

The synthesis of **4-(Benzoylamino)benzoic acid** is commonly achieved through the Schotten-Baumann reaction, which involves the acylation of an amine with an acid chloride in the presence of a base.

Experimental Protocol: Schotten-Baumann Synthesis of 4-(Benzoylamino)benzoic acid

This protocol describes a general procedure for the synthesis of **4-(benzoylamino)benzoic acid** from 4-aminobenzoic acid and benzoyl chloride.

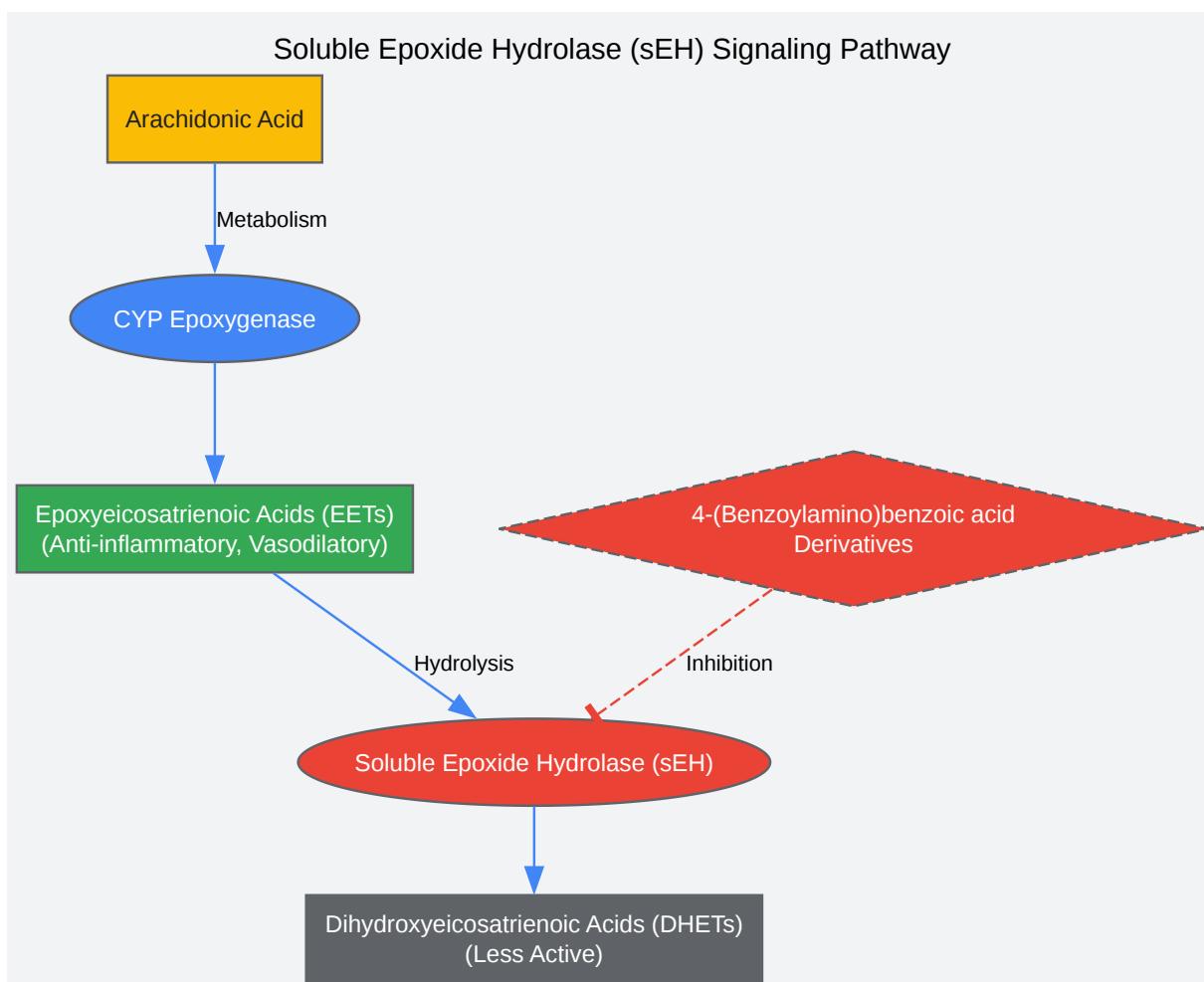
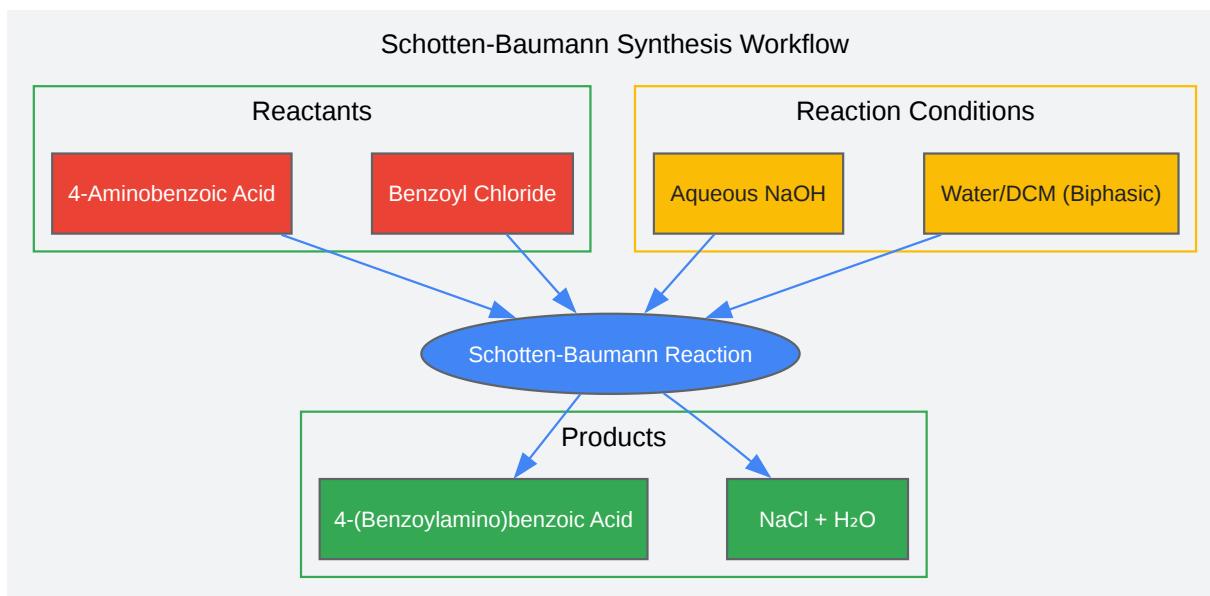
Materials:

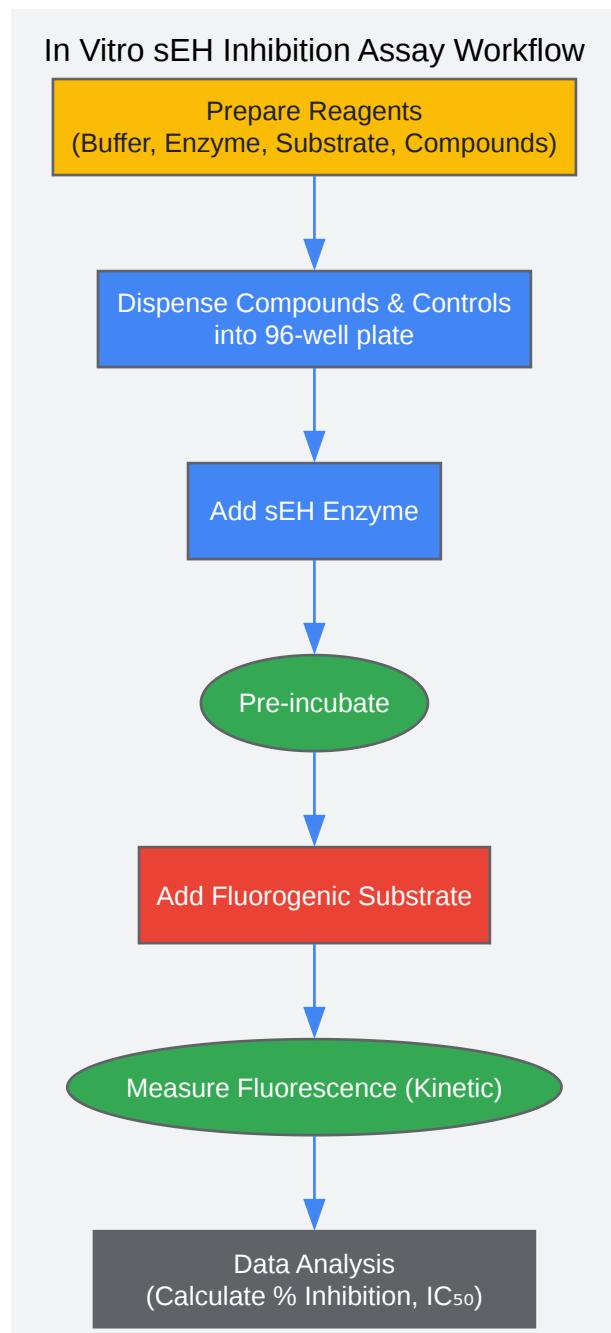
- 4-Aminobenzoic acid
- Benzoyl chloride
- 10% aqueous Sodium Hydroxide (NaOH) solution
- Dichloromethane (CH_2)
- Hydrochloric acid (HCl, for workup)
- Ethanol (for recrystallization)
- Magnetic stirrer and stir bar
- Erlenmeyer flask
- Dropping funnel
- Büchner funnel and filter paper

Procedure:

- In a 250 mL Erlenmeyer flask, dissolve 4-aminobenzoic acid (1.0 equivalent) in 10% aqueous NaOH solution.

- Cool the flask in an ice bath with continuous stirring.
- Slowly add benzoyl chloride (1.1 equivalents) dropwise from a dropping funnel to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, acidify the reaction mixture with dilute HCl to precipitate the crude product.
- Collect the white precipitate by vacuum filtration using a Büchner funnel and wash with cold water.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **4-(benzoylamino)benzoic acid**.
- Dry the purified product under vacuum.





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References

- 1. benchchem.com [benchchem.com]
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